

# 1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde molecular structure

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## Compound of Interest

**Compound Name:** 1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde

**Cat. No.:** B020789

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An In-Depth Technical Guide to **1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde**: Structure, Synthesis, and Applications

## Foreword

The pyrazole nucleus is a cornerstone of modern medicinal chemistry, recognized as a "biologically privileged" scaffold due to its presence in numerous FDA-approved drugs and biologically active compounds.<sup>[1][2]</sup> Molecules built around this five-membered N-heteroaromatic ring exhibit a vast spectrum of therapeutic properties, including anti-inflammatory, anticancer, and antimicrobial activities.<sup>[2][3]</sup> This guide provides a detailed examination of a specific, highly functionalized derivative: **1,3-dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde**. As a senior application scientist, my objective is to dissect this molecule's core characteristics, from its fundamental structure and synthesis to its significance as a key intermediate in the production of valuable agrochemicals. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this versatile chemical entity.

## Molecular Architecture and Physicochemical Profile

**1,3-Dimethyl-5-phenoxy-1H-pyrazole-4-carbaldehyde** (CAS No: 109925-10-2) is a polysubstituted pyrazole derivative.<sup>[4]</sup> Its structure is characterized by a central pyrazole ring functionalized with two methyl groups at the N1 and C3 positions, a phenoxy ether linkage at C5, and a reactive carbaldehyde (formyl) group at the C4 position.<sup>[4]</sup>

The spatial arrangement of these substituents is critical to its reactivity. X-ray crystallography studies on analogous compounds, such as 1,3-Dimethyl-5-(3-methylphenoxy)-1H-pyrazole-4-carbaldehyde, reveal a significant dihedral angle between the plane of the pyrazole ring and the attached phenyl ring, typically ranging from 82° to 87°.<sup>[5][6]</sup> This near-perpendicular orientation minimizes steric hindrance and influences the molecule's intermolecular interactions in a crystal lattice.<sup>[5][6]</sup>

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